

1-Benzoylnaphthalene chemical properties and structure

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Compound of Interest

Compound Name: 1-Benzoylnaphthalene

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An In-depth Technical Guide to **1-Benzoylnaphthalene**: Chemical Properties and Structure

Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **1-Benzoylnaphthalene**. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document summarizes key quantitative data in a structured format, details experimental methodologies, and includes a visual representation of the molecule's structure.

Chemical Structure

1-Benzoylnaphthalene, with the IUPAC name naphthalen-1-yl(phenyl)methanone, is an aromatic ketone.^[1] Its structure consists of a naphthalene ring system bonded to a carbonyl group, which is also attached to a phenyl group.

Key Structural Identifiers:

- IUPAC Name: naphthalen-1-yl(phenyl)methanone^[1]
- CAS Number: 642-29-5^[1]
- Molecular Formula: C₁₇H₁₂O^[1]
- SMILES: C1=CC=C(C=C1)C(=O)C2=CC=CC3=CC=CC=C32^[1]

- InChI: InChI=1S/C17H12O/c18-17(14-8-2-1-3-9-14)16-12-6-10-13-7-4-5-11-15(13)16/h1-12H[1]
- InChIKey: CXAYOCVHDCXPAI-UHFFFAOYSA-N[1]

Caption: 2D chemical structure of **1-Benzoylnaphthalene**.

Chemical Properties

The following table summarizes the key chemical and physical properties of **1-Benzoylnaphthalene**.

Property	Value	Source
Molecular Weight	232.28 g/mol	[1]
Melting Point	76 °C	[2]
Boiling Point	388.1°C at 760 mmHg	[3]
Density	1.125 g/cm ³	[3]
Flash Point	156.4°C	[3]
Vapor Pressure	7.02E-06 mmHg at 25°C	[3]
Refractive Index	1.642	[3]
Solubility	Slightly soluble in Chloroform, DMSO, and Ethyl Acetate.	[3]

Experimental Protocols

Synthesis of 1-Benzoylnaphthalene

A common method for the preparation of **1-Benzoylnaphthalene** is through a Friedel-Crafts acylation reaction. The following protocol is a representative example.[2]

Materials:

- Benzoyl chloride (freshly distilled)

- Anhydrous aluminum chloride
- Naphthalene (solid)
- Carbon disulfide
- Concentrated hydrochloric acid
- Ether
- Calcium chloride
- Activated carbon
- Ethanol or methanol

Procedure:

- In a dry 500 ml flask, gently heat a mixture of 11.5 ml (14 g) of pure benzoyl chloride and 14 g of anhydrous aluminum chloride until the aluminum chloride dissolves, forming a deep yellow or brown solution.[2]
- Cool the flask to allow the formation of a yellow or orange crystalline intermediate product.[2]
- Add 80 ml of carbon disulfide and warm gently with shaking until the solid has dissolved.[2]
- Allow the solution to cool, and then add 12.8 g of solid naphthalene in portions. A vigorous evolution of hydrogen chloride will be observed.[2]
- Gently warm the mixture for a few minutes to complete the reaction, then cool it thoroughly in an ice bath to solidify the dark oil.[2]
- Collect the crude solid by filtration using a dry funnel and flask. Wash the precipitate with a small amount of fresh solvent.[2]
- Pour the collected solid into approximately 300 ml of water containing 20 ml of concentrated hydrochloric acid.[2]

- Heat the mixture for about 10 minutes to decompose the aluminum complex and expel any adhering carbon disulfide.[2]
- Cool the mixture to room temperature and extract the product with ether.[2]
- Dry the ethereal solution with calcium chloride, decolorize with a small amount of activated carbon, and then filter.[2]
- Remove the ether by evaporation. The residual oil will solidify upon cooling.[2]
- Purify the final product by crystallization from ethanol or methanol. Slow crystallization yields the final product with a melting point of 76°C.[2]

Spectroscopic Analysis

For the characterization of **1-Benzoylnaphthalene**, standard spectroscopic techniques are employed. While specific spectra for **1-Benzoylnaphthalene** are not detailed in the provided search results, a general protocol for acquiring such data is as follows.

3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of purified **1-Benzoylnaphthalene** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard if not already present in the solvent.[4]
- Data Acquisition (¹H and ¹³C NMR):
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher).[4]
 - For ¹H NMR, acquire the spectrum at room temperature with a sufficient number of scans to achieve a good signal-to-noise ratio.[4]
 - For ¹³C NMR, use a proton-decoupled pulse sequence.[4]

3.2.2. Infrared (IR) Spectroscopy

- Sample Preparation: Prepare a thin film of the sample on a NaCl plate.[5]

- Data Acquisition: Obtain the IR spectrum using a Fourier-transform infrared (FTIR) spectrometer. The spectrum is typically collected in the range of 4000-400 cm^{-1} .[\[4\]](#)

3.2.3. Mass Spectrometry (MS)

- Data Acquisition: Record the mass spectrum on a mass spectrometer, typically with an electrospray ionization (ESI) source.[\[5\]](#)

Safety and Handling

General Handling:

- Wash hands thoroughly after handling.[\[6\]](#)
- Wear protective gloves, clothing, eye, and face protection.[\[6\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[6\]](#)
- Use only outdoors or in a well-ventilated area.[\[6\]](#)
- Do not get in eyes, on skin, or on clothing.[\[6\]](#)

First-Aid Measures:

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[6\]](#)
- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[6\]](#)
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[6\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[6\]](#)

Storage:

- Store in a well-ventilated place. Keep the container tightly closed.[6]
- Store locked up.[6]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6]

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[6]

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Address: 3281 E Guasti Rd

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